Application Note: Levofloxacin Diamine Impurity Standard for QC Testing

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Compound of Interest	
Compound Name:	*Levofloxacin Diamine*
CAS No.:	*1797099-76-3*
Cat. No.:	*B1149844*

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Executive Summary

In the quality control (QC) of fluoroquinolone antibiotics, impurity profiling is critical due to the class's propensity for photosensitivity and chelation-induced toxicity. This guide focuses on the **Levofloxacin Diamine** Impurity (CAS 1797510-34-9), a specific degradation product and synthesis byproduct formed by the cleavage or incomplete cyclization of the N-methylpiperazine moiety.

This protocol provides a validated, pharmacopeia-aligned HPLC methodology using ligand-exchange chromatography principles to overcome the notorious peak tailing associated with fluoroquinolones. It serves as a definitive guide for researchers and QC professionals to establish self-validating testing systems.

Chemical Characterization & Origin

Impurity Identity:

- Common Name: **Levofloxacin Diamine** Impurity[1][2][3][4]

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- Chemical Name: (S)-10-((2-aminoethyl)amino)-9-fluoro-3-methyl-7-oxo-2,3-dihydro-7H-[1,4]oxazino[2,3,4-ij]quinoline-6-carboxylic acid[1][2][3][5]
- CAS Number: 1797510-34-9 (Free base), 1797099-76-3 (HCl salt)[1][2][6]
- Molecular Formula: $C_{15}H_{16}FN_3O_4$[2][6]
- Molecular Weight: 321.31 g/mol [1]

Mechanism of Formation: The diamine impurity arises primarily through two pathways:

- Oxidative Degradation: The piperazine ring of Levofloxacin is susceptible to oxidative attack, leading to ring opening and the loss of the ethylene bridge, resulting in the primary amine "diamine" tail.
- Synthetic Carryover: During the nucleophilic substitution of the core fluorinated intermediate with N-methylpiperazine, impurities in the reagent (e.g., ethylenediamine derivatives) or incomplete cyclization can yield this linear analogue.

Visualization: Impurity Formation Pathway



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Caption: Pathway showing the oxidative degradation of Levofloxacin's piperazine ring into the Diamine Impurity.

Analytical Strategy: Overcoming Chelation

The Challenge: Fluoroquinolones contain a

-keto acid moiety that strongly chelates metal ions (e.g., Fe^{3+}, Al^{3+}) present in stainless steel HPLC columns and frits. This causes severe peak tailing and poor reproducibility.

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The Solution:

- Ligand Exchange Mode (Method A): We utilize a mobile phase containing Copper(II) Sulfate and L-Isoleucine.[7] The copper forms a stable complex with the levofloxacin core, while L-Isoleucine acts as a chiral selector and secondary ligand. This "masks" the drug from interacting with the column silanols and metals, resulting in sharp, symmetrical peaks.
- Ion-Pairing/Volatile Buffer (Method B): For LC-MS applications where non-volatile copper salts are forbidden, we use a high-purity ammonium acetate buffer with an embedded-polar group column to minimize silanol activity.

Detailed Experimental Protocols

Method A: QC Release Testing (USP-Aligned)

Recommended for routine batch release and stability testing due to superior peak shape.

1. Reagents & Standards

- Reference Standard: **Levofloxacin Diamine** Impurity (Purity >98%).
- API Standard: Levofloxacin USP RS.[8]
- Buffer Components: Ammonium Acetate (HPLC Grade), Copper(II) Sulfate Pentahydrate, L-Isoleucine.
- Solvents: Methanol (LC Grade), Water (Milli-Q).

2. Chromatographic Conditions

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Parameter	Specification
Instrument	HPLC with UV-Vis / PDA Detector
Column	Inertsil ODS-3V or Shim-pack GIST C18 (250 × 4.6 mm, 5 µm)
Column Temp	45°C (Critical for complex stability)
Flow Rate	0.8 mL/min
Detection	UV @ 293 nm (Impurity max) and 340 nm (API)
Injection Vol	10 µL
Run Time	45 minutes

3. Mobile Phase Preparation[7][8][9][10]

- Buffer Solution: Dissolve 8.5 g Ammonium Acetate, 1.25 g Copper(II) Sulfate Pentahydrate, and 1.3 g L-Isoleucine in 1000 mL water.
- Mobile Phase: Mix Buffer : Methanol (70 : 30 v/v). Filter through 0.22 µm nylon membrane.
  - Note: The order of addition matters. Ensure complete dissolution of L-Isoleucine before adding methanol to prevent precipitation.

4. Sample Preparation

- Diluent: Mobile Phase.[7][8][9][10]
- Standard Stock: Dissolve 5 mg Diamine Impurity in 50 mL Diluent (100 µg/mL).
- Test Solution: Dissolve 50 mg Levofloxacin API in 50 mL Diluent (1.0 mg/mL).
- Spiked Sample (System Suitability): Spike Test Solution with Diamine Impurity to a concentration of 0.15% (1.5 µg/mL).

Method B: Structural Confirmation (LC-MS Compatible)

Use this method for identifying unknown peaks or confirming the mass of the Diamine Impurity.

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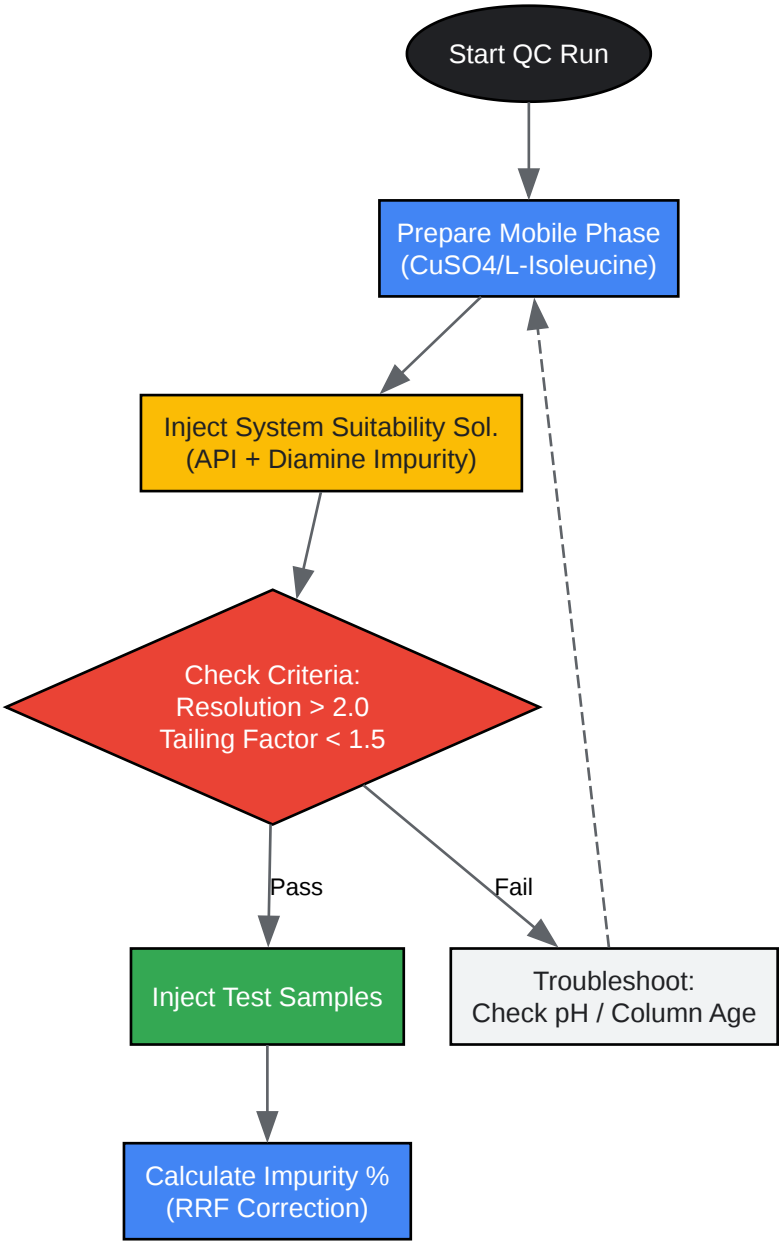
Parameter	Specification
Column	Waters XSelect CSH C18 (150 × 2.1 mm, 3.5 µm)
Mobile Phase A	10 mM Ammonium Formate, pH 3.5
Mobile Phase B	Acetonitrile
Gradient	5% B (0-2 min) 40% B (15 min) 90% B (18 min)
MS Mode	ESI Positive (+), Scan range 100-600 m/z
Target Ion	$[M+H]^+$ = 322.32 m/z

QC Workflow & System Suitability

To ensure "Trustworthiness" (Part 2), the system must be self-validating before every run.

Workflow Visualization

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Caption: Step-by-step QC workflow ensuring system suitability before sample analysis.

Acceptance Criteria (System Suitability)

- Resolution (

  ): > 2.0 between Levofloxacin and Diamine Impurity.

- Tailing Factor (

): NMT 1.5 for the Levofloxacin peak (The copper additive is critical here).

- Precision: %RSD

  2.0% for 6 replicate injections of the standard.

- Sensitivity: S/N ratio > 10 for the LOQ solution (0.05% level).

Calculation & Reporting

The Diamine Impurity typically has a different response factor than the parent drug due to the loss of the piperazine chromophore.

Relative Response Factor (RRF): Determine the RRF during validation. If not established, assume RRF = 1.0 for initial screening, but for strict QC, calculate:

Final Calculation:

- : Area of impurity peak in sample.
- : Area of API in dilute standard (1%).

Expert Troubleshooting & Insights

- Issue: Broad/Split Peaks.
  - Cause: Insufficient equilibration of the Copper/L-Isoleucine complex on the column.
  - Fix: Pass at least 20 column volumes of mobile phase before the first injection. The column will turn slightly blue/green; this is normal and indicates saturation with copper ions.
- Issue: "Ghost" Peaks.
  - Cause: Carryover of the diamine impurity, which is polar and basic.
  - Fix: Use a needle wash of Methanol:Water (50:50) with 0.1% Formic Acid.
- Issue: Retention Time Shift.

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- Cause: pH drift in the aqueous buffer.
- Fix: Ammonium acetate is volatile; prepare fresh buffer daily. Maintain pH strictly at 6.0 ± 0.1 (if adjusting) or use the stoichiometric ratio defined in the protocol.

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